

# propylcyclopentane vs methylcyclopentane properties

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## Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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## Physical Properties Comparison

The following table consolidates key physical properties of methylcyclopentane and **propylcyclopentane**, highlighting the influence of their different alkyl chain lengths.

Property	Methylcyclopentane	Propylcyclopentane
Molecular Formula	C <sub>6</sub> H <sub>12</sub> [1]	C <sub>8</sub> H <sub>16</sub> [2]
Common Name	Methylcyclopentane [1]	Propylcyclopentane [2]
Molecular Weight (g/mol)	84.16 [1]	(Information missing from search results, but calculated as 112.21)
Melting Point (°C)	-142.4 [1] to -143 [2]	-117 [2]
Boiling Point (°C)	71.8 [1] to 71 [2]	131 [2]
Density (@20°C g/cm <sup>3</sup> )	0.749 [1] to 0.751 [2]	0.777 [2]

Property	Methylcyclopentane	Propylcyclopentane
Refractive Index (nD)	1.410 [2]	1.426 [2]

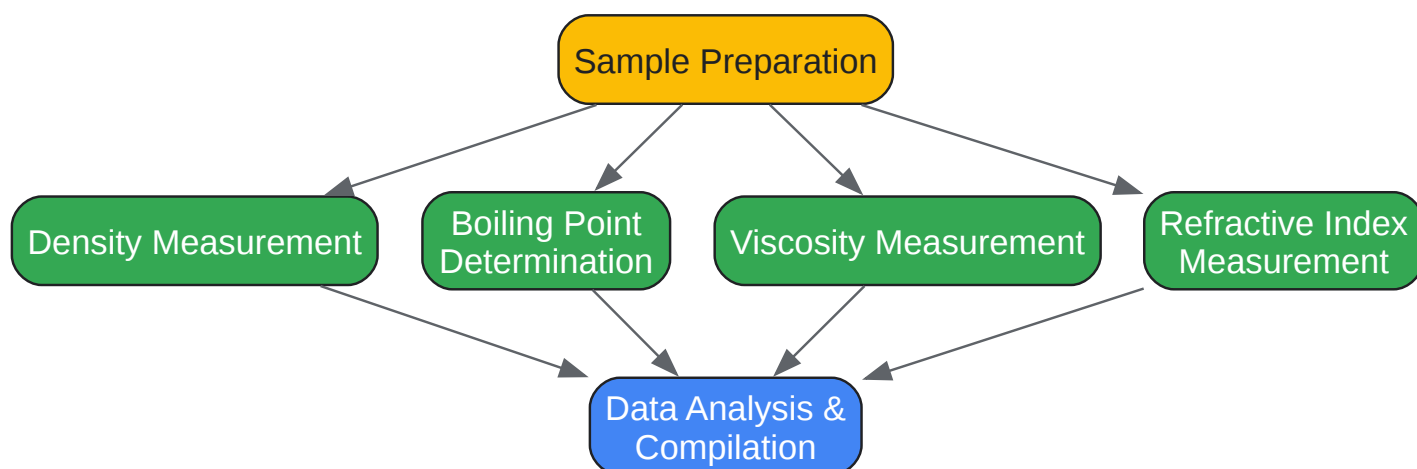
The data clearly shows that **propylcyclopentane**, with its longer propyl chain, has a higher molecular weight and significantly higher boiling point and density compared to methylcyclopentane. This is a common trend in homologous series due to increased molecular surface area and stronger London dispersion forces.

## Experimental Methodologies for Property Determination

The physical properties listed in the table are typically determined through standardized experimental techniques. Here are the common methodologies used for the key properties cited:

- **Density Measurement:** Density is often measured using a calibrated densimeter or a specific gravity bottle (pycnometer) at a controlled temperature, such as 20°C as referenced in the data [3] [2]. The mass of a known volume of the substance is determined to calculate its density.
- **Boiling Point Determination:** The boiling point is typically measured using standard distillation apparatus [1]. The substance is heated, and the temperature at which its vapor pressure equals the surrounding atmospheric pressure is recorded. This is often done under controlled conditions to ensure accuracy.
- **Viscosity Measurement:** While not in the final table, viscosity is a critical property studied in related research. As detailed in one of the search results, dynamic viscosity can be determined using an Ubbelohde-type capillary viscometer submerged in a thermostatic bath to maintain a precise temperature (e.g., 293.15 K) [4]. The flow time of the liquid through the capillary is measured and used to calculate the viscosity.
- **Refractive Index Measurement:** The refractive index (nD) is measured using a refractometer [2]. This instrument measures the extent to which light is bent when it passes from air into the liquid sample, providing the refractive index, which is a characteristic physical property.

The following diagram illustrates the general workflow for determining these key physical properties in a laboratory setting.



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## References

1. - Wikipedia Methylcyclopentane [en.wikipedia.org]
2. Cyclopentanes [stenutz.eu]
3. Table of Physical of Common Hydrocarbons - Alfa Chemistry Properties [alfa-chemistry.com]
4. [sciencedirect.com/science/article/abs/pii/S0021961406000358](https://www.sciencedirect.com/science/article/abs/pii/S0021961406000358) [sciencedirect.com]

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